

# A Comprehensive Technical Guide to 2-Phenylmalononitrile (CAS: 3041-40-5)

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## Compound of Interest

Compound Name: 2-Phenylmalononitrile

Cat. No.: B051526

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Phenylmalononitrile**, a versatile chemical compound with significant potential in organic synthesis and pharmaceutical research. This document covers its physicochemical properties, synthesis, reactivity, biological activity, and relevant experimental protocols, presenting a valuable resource for professionals in the field.

## Physicochemical Properties

**2-Phenylmalononitrile**, also known as Phenylmalononitrile, is a white to off-white crystalline solid.<sup>[1]</sup> Its core structure consists of a phenyl group attached to a malononitrile framework.<sup>[1]</sup> A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	3041-40-5	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	142.16 g/mol	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	70.5°C	<a href="#">[4]</a>
Boiling Point	249.72°C (rough estimate)	<a href="#">[4]</a>
Density	1.1777 (rough estimate)	<a href="#">[4]</a>
Flash Point	117.5°C	<a href="#">[4]</a>
Vapor Pressure	0.0117 mmHg at 25°C	<a href="#">[4]</a>
Storage Temperature	2-8°C, sealed in a dry place	<a href="#">[2]</a>
InChI Key	OFCTVAYV CDCQDA- UHFFFAOYSA-N	<a href="#">[2]</a>
SMILES	<chem>N#CC(C#N)c1ccccc1</chem>	<a href="#">[3]</a>

## Synthesis and Reactivity

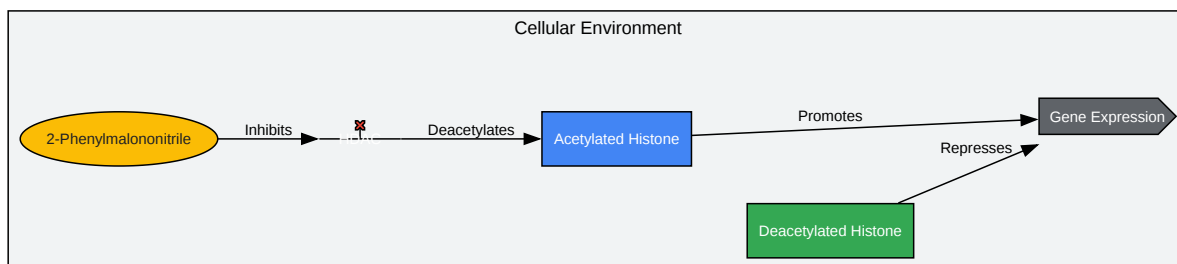
A key synthesis method for **2-Phenylmalononitrile** is referenced in The Journal of Organic Chemistry.[\[5\]](#) While various synthetic strategies for related 2-phenylacetonitrile compounds exist, including dehydrogenative anodic cyanation, specific scalable synthesis protocols for **2-Phenylmalononitrile** would require consulting the primary literature.[\[9\]](#)[\[10\]](#)

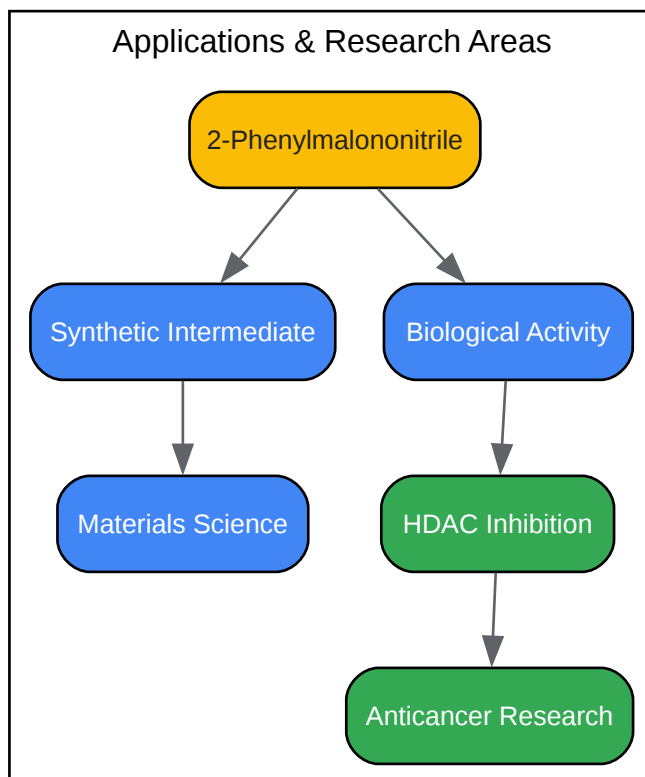
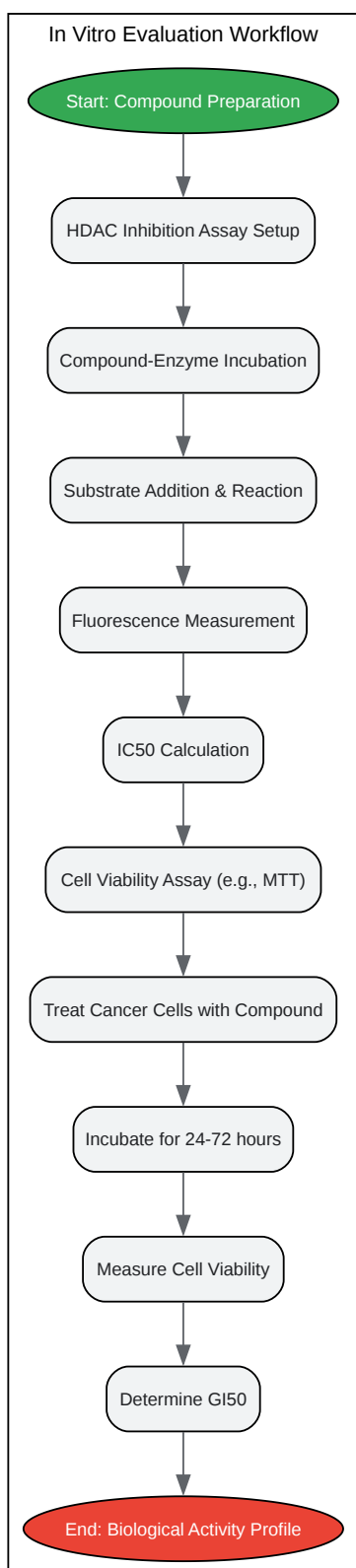
**2-Phenylmalononitrile** serves as a valuable intermediate in the synthesis of more complex molecules.[\[1\]](#) The presence of the nitrile groups allows for a variety of chemical transformations. For instance, it reacts with hydrazine hydrate to produce 3,5-diamino-4-phenylpyrazole, a polyfunctional heterocycle that can be further modified to create derivatives of 2-aminopyrazolo[1,5-a]pyrimidine.[\[11\]](#)

## Biological Activity and Mechanism of Action

**2-Phenylmalononitrile** has been identified as a nucleophilic agent that functions as a histone deacetylase (HDAC) inhibitor.<sup>[6]</sup> Its mechanism of action involves binding to the zinc ion located in the active site of HDACs. This binding event prevents the enzyme from catalyzing the removal of acetyl groups from lysine residues on histones and other proteins.<sup>[6]</sup> The inhibition of HDACs is a significant area of research in cancer therapy, as it can lead to the re-expression of tumor suppressor genes.<sup>[6]</sup>

Furthermore, **2-Phenylmalononitrile** has been noted for its potential in pharmaceutical preparations aimed at inhibiting cancer cell growth by targeting proteins involved in transcriptional regulation.<sup>[6]</sup> The broader class of acrylonitrile derivatives has demonstrated a range of biological activities, including anti-inflammatory, anticancer, and antimicrobial effects.<sup>[12]</sup>





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